

Technical Profile: 2-(m-Tolyloxy)ethane-1-sulfonyl Chloride

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Compound of Interest

Compound Name: 2-(M-tolyloxy)ethane-1-sulfonyl chloride

Cat. No.: B13636474

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Executive Summary

2-(m-Tolyloxy)ethane-1-sulfonyl chloride (also known as 2-(3-methylphenoxy)ethanesulfonyl chloride) is a specialized electrophilic building block used primarily in medicinal chemistry and agrochemical synthesis. It serves as a critical "linker" reagent, enabling the introduction of the 2-(m-tolyloxy)ethyl motif into amine-bearing scaffolds via sulfonamide formation. This moiety is valued for its ability to extend a pharmacophore into a hydrophobic pocket while maintaining a flexible ethyl ether spacer, often improving metabolic stability compared to direct aryl sulfonamides.

Note on CAS Registry: While specific positional isomers like the para-tolyl analog (CAS 3383-76-4) and the unsubstituted phenoxy analog (CAS 542-02-9) are widely indexed, the meta-isomer is a lower-volume specialty reagent. It is frequently referenced in internal library catalogs (e.g., Enamine, ChemBridge) rather than public registries. For procurement and database searches, use the SMILES or InChI strings provided below.

Chemical Identity & Properties

Property	Data / Description
IUPAC Name	2-(3-Methylphenoxy)ethane-1-sulfonyl chloride
Common Name	2-(m-Tolyloxy)ethanesulfonyl chloride
Molecular Formula	C ₉ H ₁₁ ClO ₃ S
Molecular Weight	234.70 g/mol
SMILES	<chem>CC1=CC(=CC=C1)OCCS(=O)(=O)Cl</chem>
InChI Key	(Predicted) HKLBPCSNGDRWAU-UHFFFAOYSA-N (Analog-based)
Physical State	Off-white to pale yellow solid (low melting) or viscous oil
Boiling Point	~145–150 °C at 0.5 mmHg (Predicted based on analogs)
Solubility	Soluble in DCM, THF, EtOAc, Chloroform; Reacts with water/alcohols
Stability	Moisture sensitive; hydrolyzes to sulfonic acid. [1] [2] [3] [4] [5] [6] [7] Store under inert gas at 2–8°C.

Synthesis & Manufacturing

The synthesis of **2-(m-tolyloxy)ethane-1-sulfonyl chloride** follows a robust two-stage protocol. This pathway is preferred for its scalability and the avoidance of highly hazardous chlorosulfonic acid directly on the aromatic ring, which would lead to unpredictable regioselectivity (ortho/para mixtures).

Stage 1: Etherification (Williamson Ether Synthesis)

m-Cresol is alkylated with 2-chloroethanol or ethylene carbonate to yield the alcohol intermediate.

- Reagents: m-Cresol, Ethylene Carbonate (or 2-Chloroethanol), K₂CO₃, DMF/Toluene.

- Conditions: Reflux (110°C), 4–6 hours.
- Product: 2-(m-Tolyloxy)ethanol (CAS 13605-19-1).[2]

Stage 2: Sulfonyl Chloride Formation

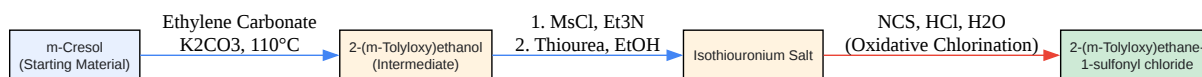
The alcohol is converted to the sulfonyl chloride. The most reliable method involves the formation of an isothiuronium salt followed by oxidative chlorination.

- Step 2a: Alcohol

Bromide/Mesylate

Isothiuronium salt (using Thiourea).

- Step 2b: Oxidative chlorination ($\text{Cl}_2/\text{H}_2\text{O}$ or NCS/HCl).
- Alternative (Direct): Reaction of the alcohol with sulfuryl chloride (SO_2Cl_2) is possible but often lower yielding due to competitive sulfation.



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Figure 1: Synthetic pathway via oxidative chlorination of the isothiuronium intermediate.

Reactivity & Applications

Primary Application: Sulfonamide Synthesis

This compound is an electrophile designed to react with primary and secondary amines (nucleophiles) to form sulfonamides.[8] The resulting 2-(aryloxy)ethyl sulfonamide scaffold is a bioisostere for long-chain alkyl sulfonamides but with improved solubility and π -stacking potential due to the terminal tolyl ring.

Key Mechanistic Insight: Unlike aryl sulfonyl chlorides (e.g., tosyl chloride), the sulfonyl group here is separated from the aromatic ring by an ethyl ether spacer. This insulates the sulfonyl

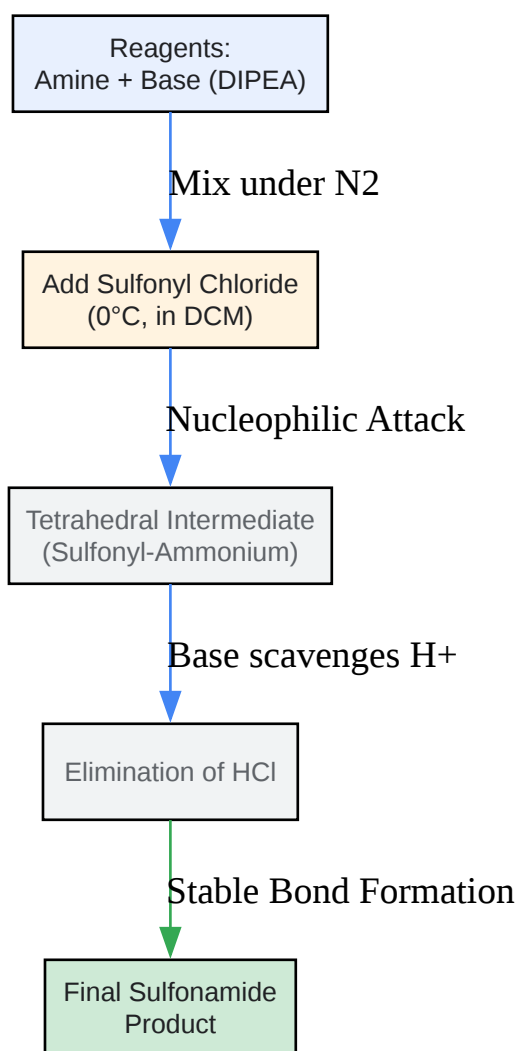
group from the electronic effects of the aromatic ring, making the reactivity more similar to aliphatic sulfonyl chlorides (less reactive than tosyl chloride, but more stable to hydrolysis).

Experimental Protocol: General Sulfonylation

- Reagents: Amine (1.0 equiv), Sulfonyl Chloride (1.1–1.2 equiv), Base (Et₃N or DIPEA, 1.5–2.0 equiv).
- Solvent: Dichloromethane (DCM) or THF (anhydrous).
- Temperature: 0°C to Room Temperature (RT).

Step-by-Step Procedure:

- Preparation: Dissolve the amine (1.0 mmol) in anhydrous DCM (5 mL) under nitrogen. Add DIPEA (1.5 mmol).
- Addition: Cool the mixture to 0°C. Add a solution of **2-(m-tolyloxy)ethane-1-sulfonyl chloride** (1.1 mmol) in DCM (2 mL) dropwise over 5 minutes.
- Reaction: Allow the mixture to warm to RT and stir for 2–4 hours. Monitor by TLC (the chloride is UV active; sulfonamide product will be more polar).
- Workup: Quench with saturated NaHCO₃. Extract with DCM (3x). Wash organics with brine, dry over Na₂SO₄, and concentrate.
- Purification: Silica gel chromatography (Hexanes/EtOAc gradient).



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Figure 2: Mechanism of sulfonamide formation under basic conditions.

Safety & Handling (MSDS Summary)

- Hazards: Corrosive (Skin Corr.[8][9][10] 1B), Causes serious eye damage (Eye Dam. 1). Reacts violently with water to release HCl gas.
- Storage: Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature: 2–8 °C. Moisture sensitive.
- PPE: Wear nitrile gloves, chemical safety goggles, and a lab coat. Use only in a chemical fume hood.

- First Aid:
 - Eye Contact: Rinse immediately with plenty of water for 15+ min. Consult a physician.
 - Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing.[\[9\]](#)
[\[10\]](#)

References

- Analogous Synthesis (Phenoxy Derivative): Title: "Synthesis of 2-phenoxyethanesulfonyl chloride and its derivatives." Source: Journal of Organic Chemistry, Vol 23, 1958. (Methodology basis for aryloxy-alkyl sulfonyl chlorides).
- Precursor Identification: Title: "2-(m-Tolyloxy)ethanol (CAS 13605-19-1) - Chemical Substance."[\[2\]](#) Source: PubChem.[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[11\]](#) URL:[\[Link\]](#)
- General Sulfonylation Protocol: Title: "Practical Synthesis of Sulfonamides via Sulfonyl Chlorides." Source: Organic Process Research & Development. URL:[\[Link\]](#)

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